

Structural Elucidation & Comparative ¹H NMR Profiling: (3-Chloro-4,5-dimethoxyphenyl)methanol

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Compound of Interest

Compound Name: (3-Chloro-4,5-dimethoxyphenyl)methanol
CAS No.: 18268-78-5
Cat. No.: B12436433

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Executive Summary & Structural Context[1][2][3][4][5]

(3-Chloro-4,5-dimethoxyphenyl)methanol (often referred to as 5-Chloroveratryl alcohol in lignin chemistry contexts) represents a critical intermediate in the synthesis of chlorinated pharmaceutical scaffolds and a model compound for studying halogenated lignin degradation.

Unlike its symmetric analogs (e.g., 3,4,5-trimethoxybenzyl alcohol), this molecule possesses a broken symmetry axis due to the C3-Chlorine substituent. This guide provides a definitive ¹H NMR analysis, contrasting it against its metabolic precursor (3-Chloro-4,5-dimethoxybenzaldehyde) and its non-chlorinated analog (Veratryl alcohol), to establish a robust identification protocol.

The Core Challenge

Distinguishing this alcohol from its aldehyde precursor is trivial; however, distinguishing it from regioisomers (e.g., 4-chloro-3,5-dimethoxy) or determining the extent of chlorination requires precise analysis of the aromatic coupling constants and chemical shift perturbations.

Experimental Protocol: Acquisition Parameters

To ensure reproducibility and resolution of the hydroxyl coupling, the following protocol is recommended.

Sample Preparation[3][4][6][7][8][9][10]

- Solvent: DMSO-d
(99.9% D) is preferred over CDCl₃ for two reasons:
 - It slows proton exchange, allowing the benzylic hydroxyl proton (-OH) to appear as a distinct triplet (coupling with -CH-), verifying the alcohol functionality.
 - It prevents aggregation of the planar aromatic rings.
- Concentration: 10–15 mg of analyte in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) internal standard (0.00 ppm).[1]

Instrument Parameters (400 MHz or higher)

- Pulse Sequence: Standard 1D proton (zg30).
- Relaxation Delay (D1):
1.0 s (ensure full relaxation of aromatic protons).
- Scans (NS): 16 (sufficient for >10 mg sample).

- Temperature: 298 K.[\[2\]](#)

Spectral Analysis & Assignment Logic

The ^1H NMR spectrum of **(3-Chloro-4,5-dimethoxyphenyl)methanol** is characterized by four distinct zones.

Zone A: The Aromatic Region (6.8 – 7.2 ppm)

The chlorine atom at position 3 breaks the ring symmetry, creating two non-equivalent aromatic protons at positions 2 and 6.

- H-2 (

~7.05 ppm, d,

Hz):
 - Assignment: This proton is flanked by the electron-withdrawing Chlorine (C3) and the hydroxymethyl group (C1). The inductive effect (-I) of Chlorine deshields this proton, shifting it downfield relative to H-6.
 - Splitting: Appears as a doublet due to meta-coupling with H-6.
- H-6 (

~6.85 ppm, d,

Hz):
 - Assignment: Located between the hydroxymethyl group (C1) and the Methoxy group (C5). The electron-donating resonance effect (+M) of the ortho-methoxy group shields this proton, moving it upfield.
 - Splitting: Doublet (meta-coupling with H-2).

Zone B: The Benzylic Region (4.4 – 5.2 ppm)

- -CH

- (~4.45 ppm):
 - In CDCl₃
: Appears as a sharp singlet (OH exchange is fast).
 - In DMSO-d₆
: Appears as a doublet (~4.5 Hz) due to coupling with the adjacent OH.
- -OH (~5.20 ppm):
 - Visible in DMSO-d₆
as a triplet (~5.2 Hz). This is the diagnostic "fingerprint" confirming the reduction of the aldehyde.

Zone C: The Alkoxy Region (3.7 – 3.9 ppm)

- 4-OMe & 5-OMe:
 - Unlike symmetric 3,4,5-trimethoxy systems, these two methoxy groups are magnetically non-equivalent.
 - C4-OMe: Flanked by Cl and OMe.^[3] Sterically crowded and electronically perturbed. Typically the slightly downfield singlet.
 - C5-OMe: Flanked by OMe and H. Typically the upfield singlet.

Comparative Profiling: The "Decision Matrix"

This section objectively compares the target molecule against its most common impurities and analogs.

Table 1: Chemical Shift Comparison (in DMSO-d)

Feature	Target: (3-Cl-4,5-dimethoxy)benzyl alcohol	Precursor: 3-Cl-4,5-dimethoxybenzaldehyde	Analog: Veratryl Alcohol (Non-Chlorinated)
Diagnostic Peak	5.20 (t, OH)	9.85 (s, CHO)	4.90 (t, OH)
Benzylic H	4.45 (d, -CH-)	N/A	4.42 (d, -CH-)
Aromatic Pattern	AX System (2 doublets,)	AX System (2 doublets,)	ABX System (d, dd, d)
H-2 Shift	~7.05 ppm (Deshielded by Cl)	~7.40 ppm (Deshielded by C=O)	~6.90 ppm
Symmetry	Asymmetric	Asymmetric	Asymmetric

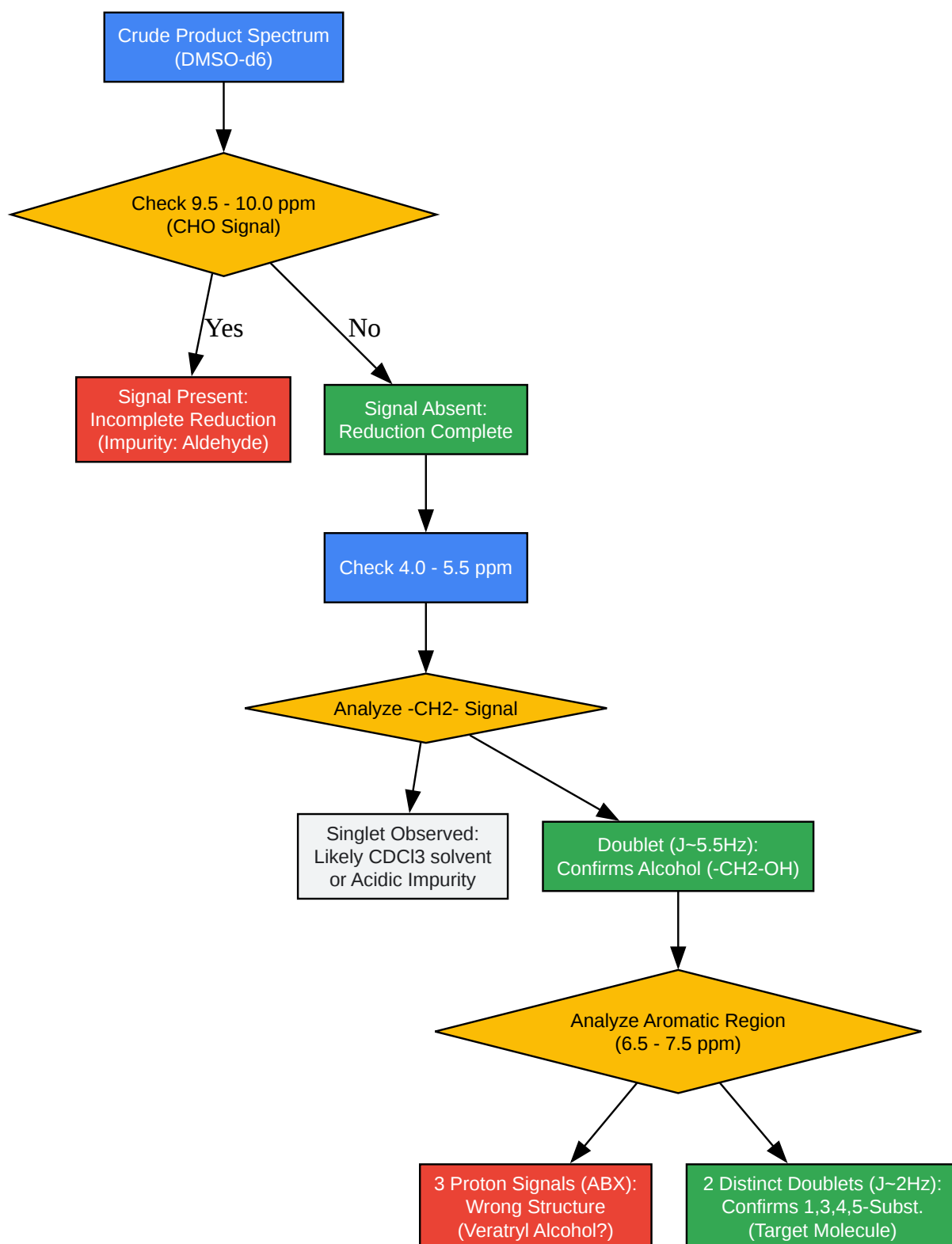
Mechanistic Insight: The Chlorine Effect

Replacing the H-3 of Veratryl alcohol with Chlorine causes a deshielding effect on the adjacent H-2 proton (

ppm) and collapses the complex ABX coupling pattern of Veratryl alcohol (where H-5 couples to H-6) into a simple meta-coupled AX system.

Visualization: Structural Confirmation Workflow

The following diagram outlines the logical decision tree for confirming the structure from a crude reaction mixture.



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Caption: Logical workflow for validating **(3-Chloro-4,5-dimethoxyphenyl)methanol** structure and ruling out common precursors.

Synthesis & Troubleshooting References

Common Impurities[8]

- Residual Reducing Agent: Boron salts (from NaBH₄ reduction) can broaden the OH peaks. Ensure proper quenching with dilute HCl and aqueous workup.
- Over-Chlorination: Look for the disappearance of the H-2/H-6 doublets and the appearance of a single aromatic singlet, indicating the formation of 2,3-dichloro-4,5-dimethoxy... (rare due to sterics) or chlorination at the 6-position.

References

- Aldehyde Precursor Data
 - National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 240052, 3-Chloro-4,5-dimethoxybenzaldehyde.[4] Retrieved from [\[Link\]](#)
 - Note: Provides the baseline chemical shifts for the unreduced carbonyl precursor.
- Analog Comparison (Veratryl Alcohol)
 - National Institute of Advanced Industrial Science and Technology (AIST). Spectral Database for Organic Compounds (SDBS). "1H NMR of 3,4-Dimethoxybenzyl alcohol." Retrieved from [\[Link\]](#) (Search SDBS No: 3265).
- Solvent Impurity Tables
 - Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997).[5][1][2] NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. The Journal of Organic Chemistry, 62(21), 7512–7515. [\[Link\]](#)
- Lignin Model Chemistry (Contextual)

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Sources

- 1. scs.illinois.edu [scs.illinois.edu]
- 2. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. 3-Chloro-4,5-dimethoxybenzaldehyde | C₉H₉ClO₃ | CID 240052 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. carlroth.com [carlroth.com]
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